

Meglutol: A Versatile Tool for Probing Lipid Metabolism and Dyslipidemia

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Compound of Interest

Compound Name: Meglutol

Cat. No.: B1676164

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Meglutol, also known as 3-hydroxy-3-methylglutaric acid, is a potent inhibitor of 3-hydroxy-3-methylglutaryl-CoA (HMG-CoA) reductase, the rate-limiting enzyme in the cholesterol biosynthesis pathway.[1][2][3] This crucial mode of action positions **meglutol** as a valuable tool compound for researchers investigating lipid metabolism, cholesterol homeostasis, and the development of novel therapeutics for dyslipidemia and related cardiovascular diseases. By competitively inhibiting HMG-CoA reductase, **meglutol** effectively reduces the endogenous synthesis of cholesterol and other downstream products of the mevalonate pathway.[1][4][5] This document provides detailed application notes and experimental protocols for the utilization of **meglutol** in lipid research.

Mechanism of Action

Meglutol exerts its lipid-lowering effects primarily through the competitive inhibition of HMG-CoA reductase.[4] This enzyme catalyzes the conversion of HMG-CoA to mevalonic acid, a critical step in the synthesis of cholesterol.[5][6] By blocking this step, **meglutol** decreases the intracellular pool of cholesterol, which in turn upregulates the expression of the low-density lipoprotein (LDL) receptor on the cell surface.[6] This leads to increased clearance of LDL cholesterol from the circulation. The reduction in hepatic cholesterol synthesis also leads to a decrease in the assembly and secretion of very-low-density lipoproteins (VLDL).

Data Presentation

In Vitro HMG-CoA Reductase Inhibition

Compound	Target	IC50	Ki	Organism
Meglutol	HMG-CoA Reductase	4000 nM	23.5 nM	Human

IC50: Half-maximal inhibitory concentration; Ki: Inhibition constant.

In Vivo Effects on Plasma Lipids (Clinical Study)

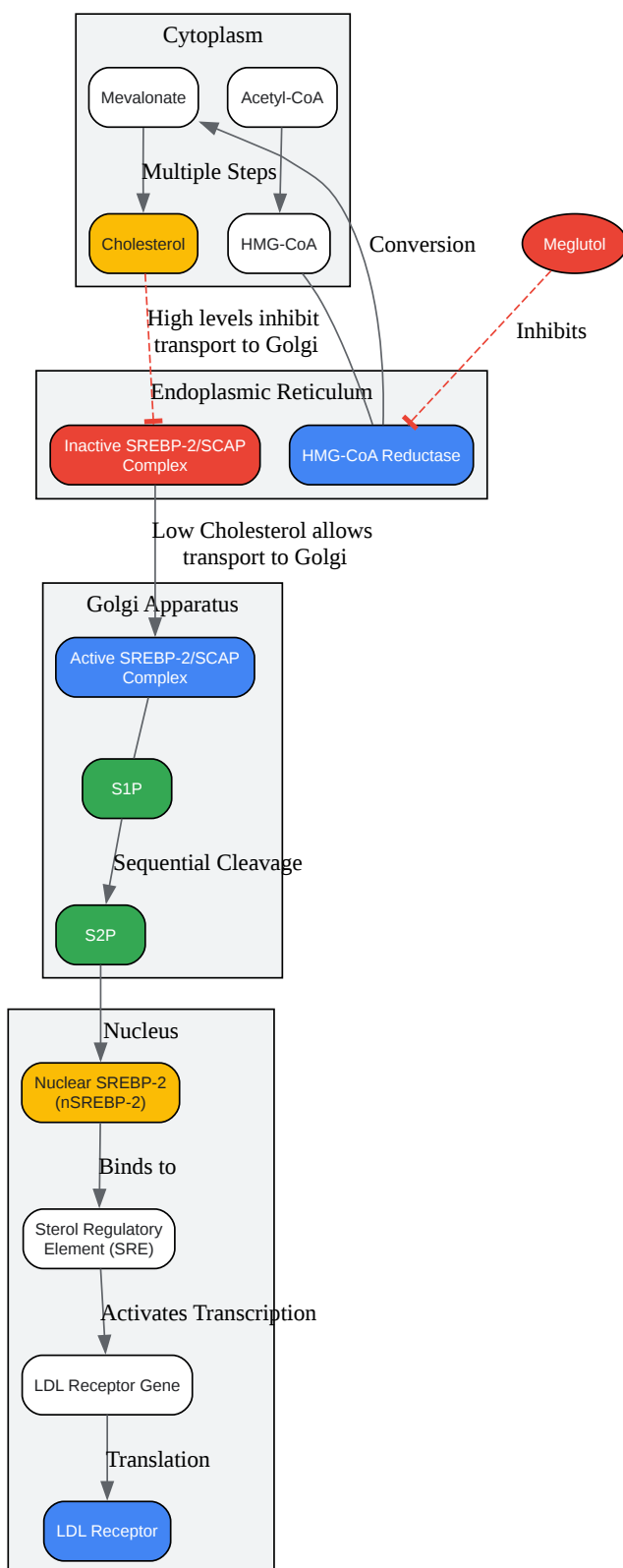
A double-blind clinical trial in patients with familial hypercholesterolemia demonstrated the dose-dependent effects of **meglutol** on plasma cholesterol levels over an eight-week treatment period.^[7]

Treatment Group (daily oral dose)	Mean Plasma Cholesterol Reduction (%)	Mean LDL Cholesterol Reduction (%)	Effect on Plasma Triglycerides
Placebo	-	-	No significant effect
750 mg Meglutol	Not significant	Not significant	No significant effect
1500 mg Meglutol	Not significant	Not significant	No significant effect
2250 mg Meglutol	11% ($p < 0.034$)	8%	No significant effect
3000 mg Meglutol	13% ($p < 0.021$)	8%	No significant effect

In Vivo Effects in a Hyperlipidemic Animal Model

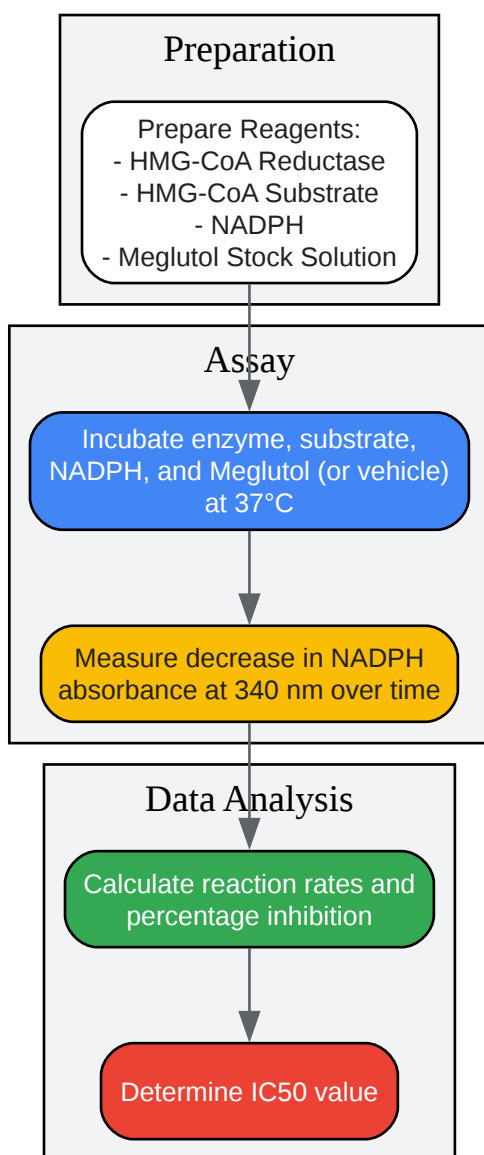
In a study using female Golden Syrian hamsters fed a lithogenic (high-cholesterol) diet for 10 weeks, oral administration of **meglutol** (100 mg/kg body weight/day) was shown to be effective in reducing bile cholesterol supersaturation and hypercholesterolemia.^[4]

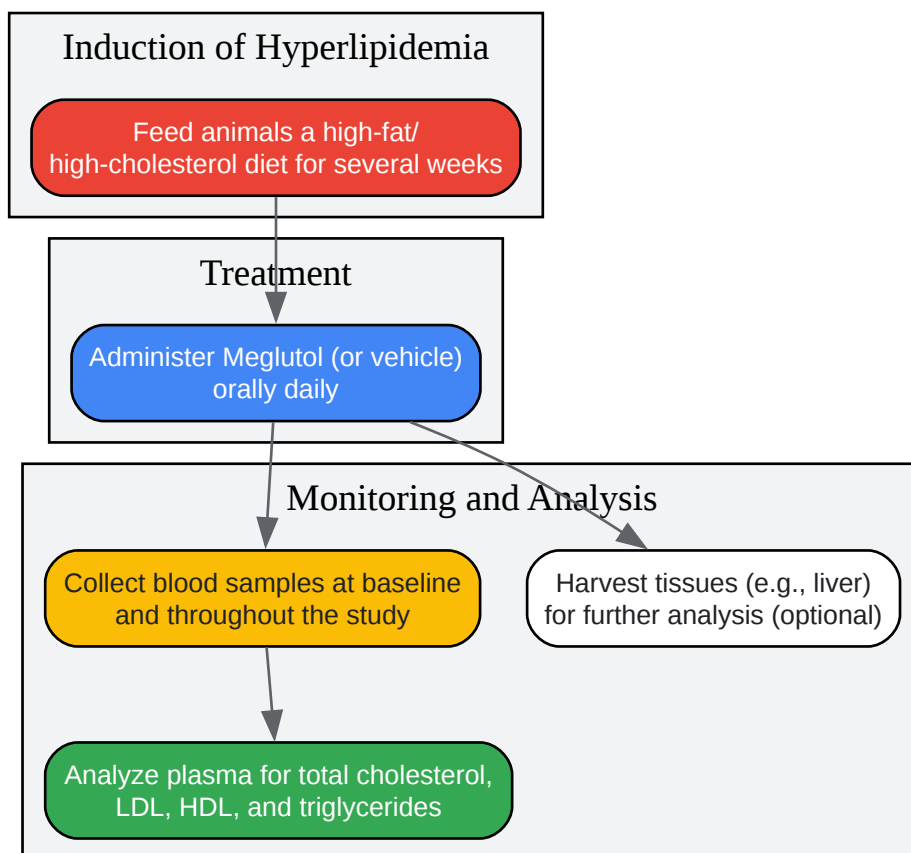
Mandatory Visualizations



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Caption: Signaling pathway of **meglutol**'s action on cholesterol biosynthesis.





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References

- 1. go.drugbank.com [go.drugbank.com]
- 2. Meglutol - MeSH - NCBI [ncbi.nlm.nih.gov]
- 3. In vitro and in vivo inhibition of hepatic cholesterol synthesis by 3-hydroxy-3-methylglutaric acid - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. 3-Hydroxy-3-methylglutaric acid (HMGA) reduces dietary cholesterol induction of saturated bile in hamster - PubMed [pubmed.ncbi.nlm.nih.gov]

- 5. Pharmacology and mechanism of action of the new HMG-CoA reductase inhibitors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. youtube.com [youtube.com]
- 7. Effects of 3-hydroxy-3-methylglutaric acid on plasma and low-density lipoprotein cholesterol levels in familial hypercholesterolemia - PubMed [pubmed.ncbi.nlm.nih.gov]
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